

Personal protective equipment for handling N-(4-tert-Butylphenyl)acetamide

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Compound of Interest

Compound Name: **N-(4-tert-Butylphenyl)acetamide**

Cat. No.: **B189656**

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Essential Safety and Handling Guide for N-(4-tert-Butylphenyl)acetamide

Disclaimer: A specific Safety Data Sheet (SDS) for **N-(4-tert-Butylphenyl)acetamide** (CAS No. 20330-45-4) was not publicly available at the time of this writing. The following recommendations are based on the Globally Harmonized System (GHS) hazard statements provided by chemical suppliers and safety data for structurally similar compounds, such as N1-(4-Butylphenyl)acetamide. This guide should be used for informational purposes, and it is imperative to consult the official SDS from the manufacturer before handling this chemical.

N-(4-tert-Butylphenyl)acetamide is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[1] Therefore, stringent adherence to safety protocols is essential to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against potential exposure. The following table summarizes the recommended PPE for handling **N-(4-tert-Butylphenyl)acetamide**.

Body Part	Recommended Protection	Specifications & Best Practices
Eyes/Face	Safety Goggles with Side Shields or a Face Shield	Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield should be used when there is a significant risk of splashes.
Skin	Chemical-Resistant Gloves	Nitrile rubber gloves are a suitable choice for handling. Always inspect gloves for integrity before use and dispose of them properly after handling. [2]
Lab Coat or Chemical-Resistant Apron	A fully buttoned lab coat should be worn at all times. For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is recommended. [2]	
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	To be used if exposure limits are exceeded or if irritation is experienced. All handling of the solid compound should ideally be conducted in a chemical fume hood to prevent dust dispersion. [2] [3]

Operational and Disposal Plans

Handling and Storage:

- Avoid breathing dust, vapor, mist, or gas.[\[3\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)

- Wash hands and face thoroughly after handling.[[1](#)]
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[[3](#)]

Spill Management:

- In case of a spill, use proper personal protective equipment as indicated in the PPE section.
- Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[[3](#)]

Disposal:

- Dispose of contaminated waste, including gloves and weighing paper, in a designated and sealed hazardous waste container.
- Unused solutions and solvent rinses should be collected in a separate, labeled hazardous waste container.
- All disposal practices must comply with federal, state, and local regulations.[[1](#)]

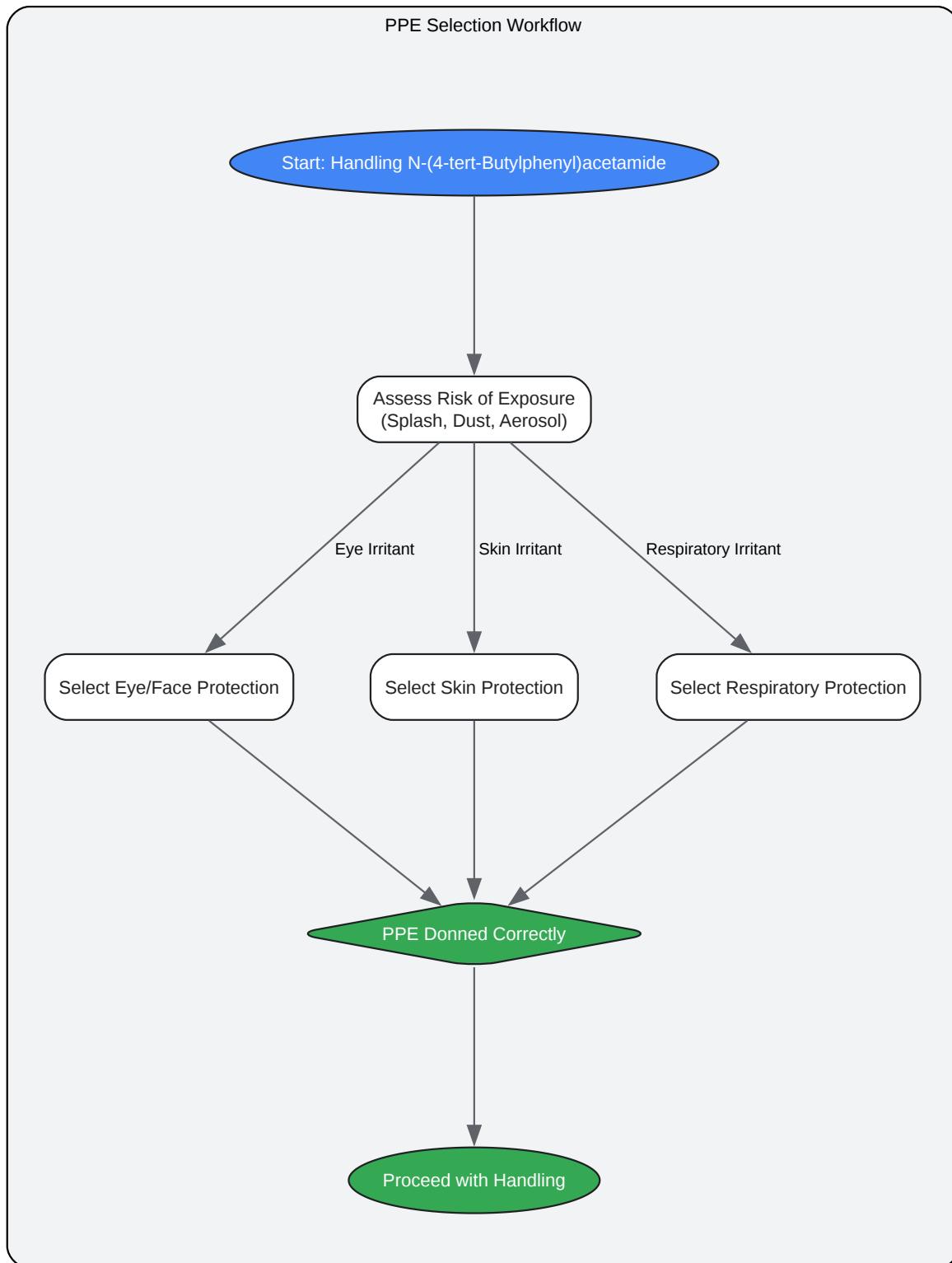
Emergency Procedures

In the event of exposure, immediate action is critical.

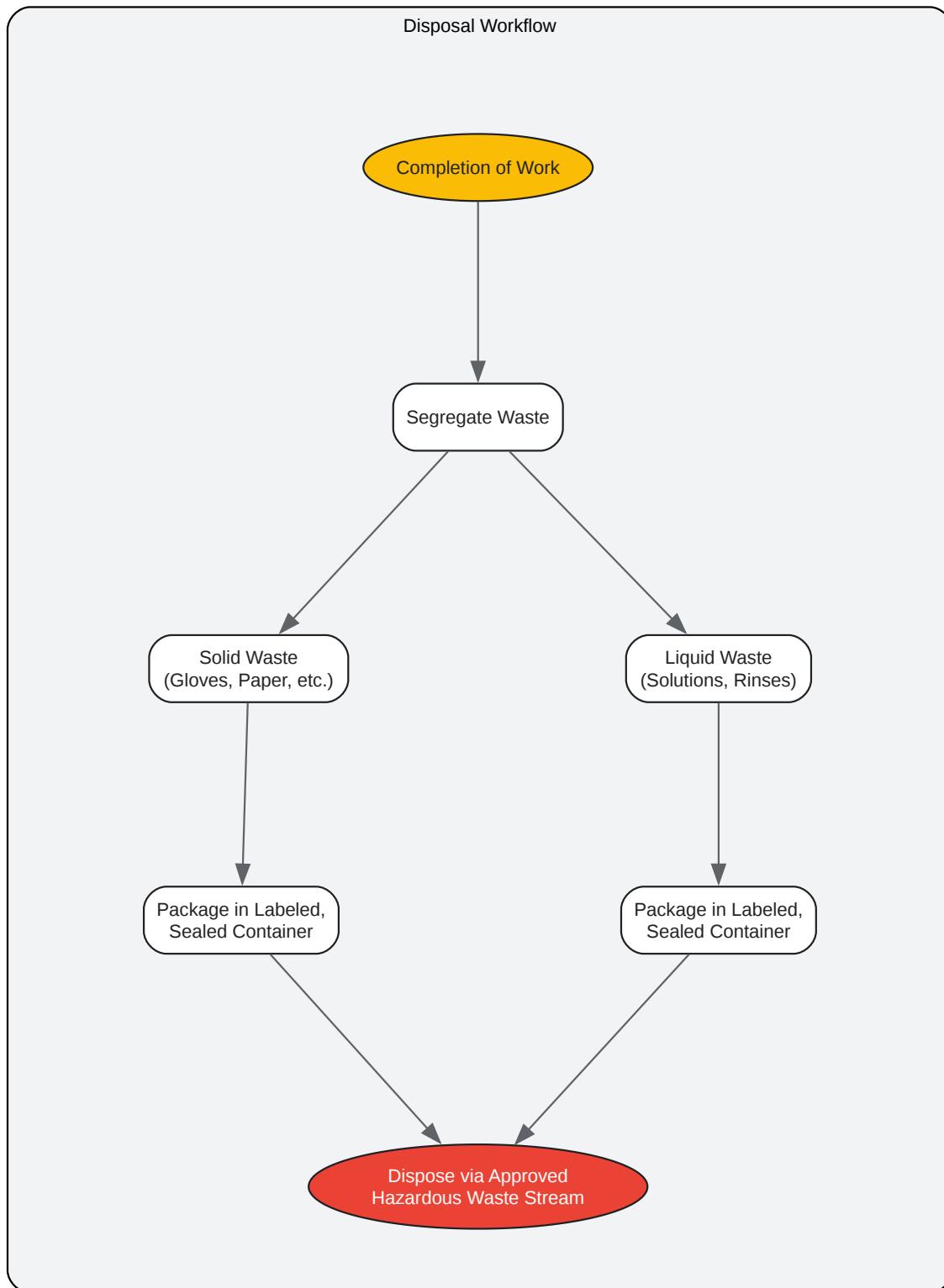
Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[3]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[3]
Ingestion	Wash mouth out with water. Seek medical attention.[3]

Visualizing the Safety Workflow

The following diagrams illustrate the key decision-making and procedural steps for safely handling **N-(4-tert-Butylphenyl)acetamide**.

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Caption: PPE selection workflow for handling **N-(4-tert-Butylphenyl)acetamide**.



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Caption: Waste disposal workflow for **N-(4-tert-Butylphenyl)acetamide**.

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